

# An In-depth Technical Guide on the Toxicology and Ecotoxicity of 2-Anilinoethanol

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## Compound of Interest

Compound Name: 2-Anilinoethanol

Cat. No.: B049455

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available toxicological and ecotoxicological data for **2-anilinoethanol** (CAS No. 122-98-5). The information is compiled from various safety data sheets and chemical databases to assist researchers, scientists, and drug development professionals in evaluating its potential hazards.

## Toxicological Data

The toxicological profile of **2-anilinoethanol** indicates that it is toxic if swallowed and fatal in contact with skin.<sup>[1][2]</sup> It also causes serious eye damage.<sup>[1][2]</sup>

### Acute Toxicity

**2-Anilinoethanol** exhibits significant acute toxicity through oral and dermal routes of exposure. The available quantitative data is summarized in the table below.

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	2230 mg/kg	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
LD50	Rabbit	Oral	2230 mg/kg	<a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a>
LD50	Rabbit	Dermal	68 mg/kg	<a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a>
LD50	Rabbit	Dermal	68.7 mg/kg	
LD50	Rabbit	Dermal	69 mg/kg	<a href="#">[4]</a>
LD50	Mouse	Intraperitoneal	137 mg/kg	<a href="#">[9]</a>
LDL0	Mouse	Abdominal	176 mg/kg	<a href="#">[5]</a> <a href="#">[6]</a>

### Skin and Eye Irritation

Studies on rabbits have shown that **2-anilinoethanol** is not a skin irritant but is a severe eye irritant.[\[3\]](#)

Test	Species	Result	Reference
Skin Corrosion/Irritation	Rabbit	No skin irritation	<a href="#">[3]</a>
Serious Eye Damage/Irritation	Rabbit	Severe eye irritation	<a href="#">[3]</a>

### Other Toxicological Endpoints

- Respiratory or Skin Sensitization: A maximization test in guinea pigs showed a negative result for skin sensitization.
- Germ Cell Mutagenicity: No data available.[\[3\]](#)
- Carcinogenicity: **2-Anilinoethanol** is suspected of causing cancer.[\[10\]](#)
- Reproductive Toxicity: No data available.[\[3\]](#)

- Specific Target Organ Toxicity (Single Exposure): May cause damage to the blood and hematopoietic system.
- Specific Target Organ Toxicity (Repeated Exposure): May cause damage to the blood through prolonged or repeated exposure.

## Ecotoxicity Data

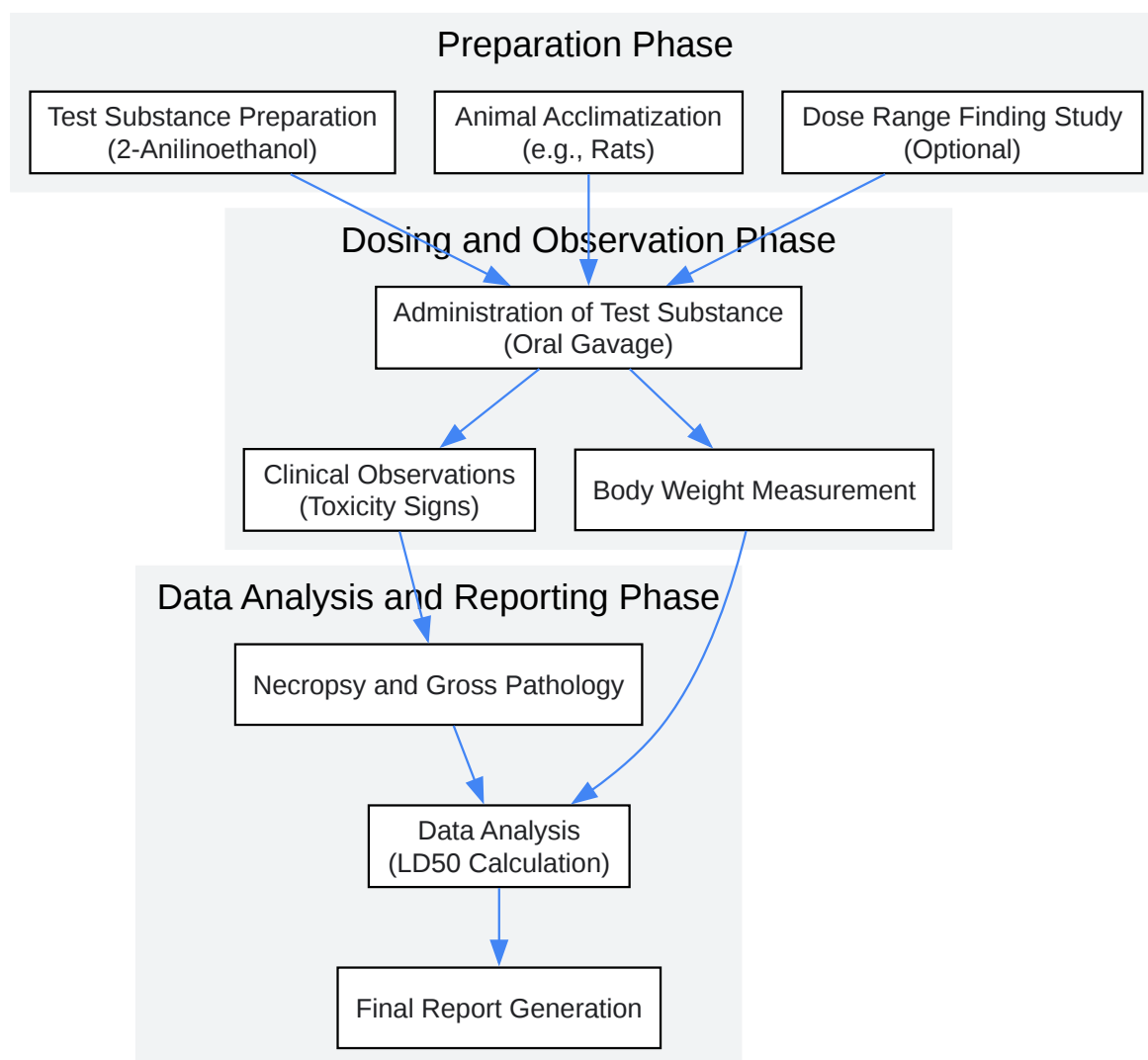
**2-Anilinoethanol** is classified as toxic to aquatic life with long-lasting effects.<sup>[1][2]</sup> The available ecotoxicity data is presented in the table below.

Test	Species	Endpoint	Value	Duration	Reference
Acute Toxicity to Fish	Leuciscus idus (Ide)	LC50	> 464 - < 681 mg/L	96 h	<a href="#">[2]</a>
Acute Toxicity to Aquatic Invertebrates	Daphnia magna (Water Flea)	EC50	4.8 mg/L	48 h	<a href="#">[2]</a>
Toxicity to Microorganisms	Activated sludge	EC20	ca. 15 mg/L	30 min	<a href="#">[2]</a>

## Experimental Protocols

Detailed experimental protocols for the cited studies are not readily available in the public domain. However, a generalized workflow for an acute oral toxicity study, which would be similar to the one used to determine the LD50 of **2-anilinoethanol**, is provided below.

## Generalized Acute Oral Toxicity Study Workflow



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*Generalized workflow for an acute oral toxicity study.*

## Signaling Pathways

Currently, there is no specific information available in the reviewed literature detailing the signaling pathways involved in the toxicology of **2-anilinoethanol**. The observed toxicity is

likely due to its general chemical properties and reactivity.

## Conclusion

The available data indicates that **2-anilinoethanol** is a hazardous substance with significant acute toxicity, particularly through dermal contact, and is a severe eye irritant. It is also classified as toxic to aquatic organisms. Appropriate personal protective equipment and handling procedures are crucial to minimize exposure and potential harm. Further research is needed to elucidate the specific mechanisms of toxicity, long-term effects, and a more comprehensive environmental fate profile.

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